

Heptyl Butyrate: A Technical Guide to Safety and Handling for Researchers

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Compound of Interest

Compound Name: *Heptyl butyrate*

Cat. No.: *B1582431*

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For Researchers, Scientists, and Drug Development Professionals

Heptyl butyrate, a fruity-scented ester, is utilized in various scientific applications, from flavor and fragrance research to its use as a solvent or carrier in certain formulations.^{[1][2]}

Understanding its safety profile and proper handling procedures is paramount for ensuring a safe laboratory environment. This in-depth technical guide provides critical safety data, outlines experimental protocols for its analysis, and details handling procedures for research and development settings.

Chemical and Physical Properties

Heptyl butyrate is a colorless liquid with a characteristic fruity, chamomile-like aroma.^[3] It is naturally found in fresh apples and plums.^{[4][5]} Key physical and chemical properties are summarized below.

Property	Value	Source
Synonyms	Heptyl butanoate, Butyric acid heptyl ester	[3][6]
Molecular Formula	C ₁₁ H ₂₂ O ₂	[3][4]
Molecular Weight	186.29 g/mol	[5]
CAS Number	5870-93-9	[3][4]
Appearance	Colorless to pale yellow liquid	[3]
Boiling Point	225-226 °C (at 760 mm Hg)	[4][5]
Melting Point	-58 °C	[4]
Flash Point	91 °C (195 °F) (Closed Cup)	[3][4]
Density	0.864 g/mL at 25 °C	[4]
Solubility	Immiscible with water; Soluble in ethanol and propylene glycol	[3][4]
Vapor Pressure	0.09 mm Hg at 25 °C	[7]

Safety and Hazard Information

Heptyl butyrate is classified as a combustible liquid.[3][8] While it has low acute toxicity, proper handling is essential to minimize exposure and ensure personnel safety.[7][9]

GHS Hazard Classification

- Classification: Flammable liquids (Category 4)[8]
- Signal Word: Warning[3][8]
- Hazard Statement: H227 Combustible liquid[3][8]

Toxicological Data

Endpoint	Result	Species	Source
Acute Oral Toxicity	LD50: > 5000 mg/kg	Not specified	[7]
Acute Dermal Toxicity	LD50: > 5000 mg/kg	Not specified	[7]
Skin Irritation	Mild irritant	Not specified	[6][9]
Eye Irritation	Minimal to mild irritant	Not specified	[7][9]
Dermal Sensitization	Not expected to be a sensitizer	Not specified	[9]

Exposure Limits

Occupational exposure limits for **heptyl butyrate** have not been established by OSHA.[6] An ACGIH TLV of 50 ppm (205 mg/m³) TWA has been cited in one source.[6]

Handling and Personal Protective Equipment (PPE)

Proper handling and the use of appropriate personal protective equipment are crucial for minimizing risk when working with **heptyl butyrate**.

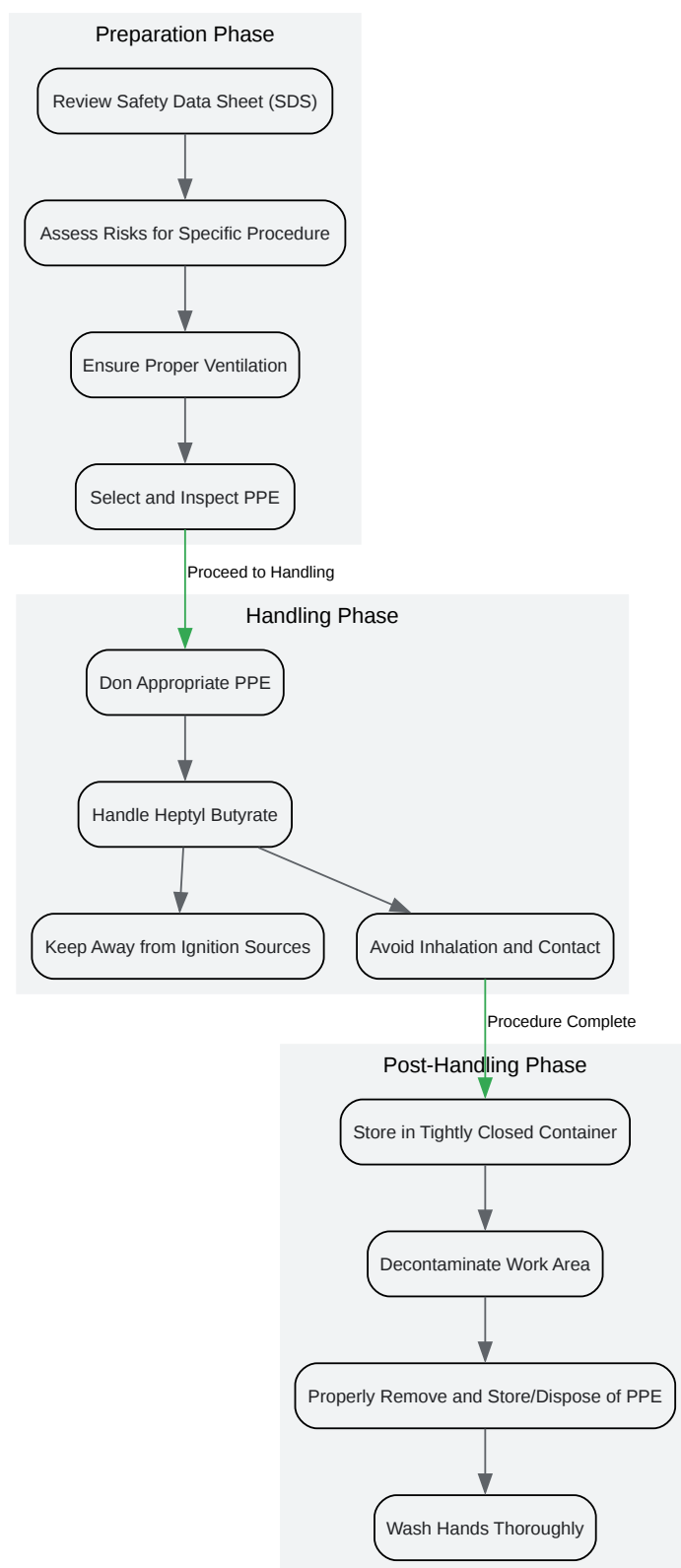
Engineering Controls

- Work in a well-ventilated area.[6]
- Use local exhaust ventilation if there is a risk of vapor inhalation.[6]

Personal Protective Equipment (PPE)

Area	PPE Recommendation	Specifications
Hands	Chemical-resistant gloves	Nitrile or other resistant material. Inspect before use.
Eyes/Face	Safety glasses with side-shields or chemical safety goggles	Protects against splashes.[6]
Body	Laboratory coat	Provides a barrier against accidental spills.
Respiratory	Not typically required with adequate ventilation. Use a NIOSH-approved respirator if aerosol formation or high vapor concentrations are expected.	[8][10]

A logical workflow for ensuring safety during handling is presented below.



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Caption: Workflow for Safe Handling of **Heptyl Butyrate**.

First Aid and Emergency Procedures

In case of exposure or spill, follow these procedures.

Exposure Route	First Aid Measures
Inhalation	Move the affected person to fresh air and keep them at rest. Seek medical attention if discomfort continues.[3]
Skin Contact	Remove contaminated clothing. Rinse the skin immediately with plenty of water.[3] If irritation persists, seek medical advice.[6]
Eye Contact	Rinse immediately with plenty of water for at least 10 minutes, holding the eyelids open. Remove contact lenses if present and easy to do.[3] Seek medical attention if irritation persists.[6]
Ingestion	Rinse mouth thoroughly with water. Do NOT induce vomiting. Seek medical advice.[3][6]
Fire	Use alcohol-resistant foam, carbon dioxide, dry powder, or water fog to extinguish.[3] Do not use a water jet, as it may spread the fire.[3]
Spill	Absorb with inert material (e.g., sand, earth) and collect in a suitable container for disposal.[3] Ensure adequate ventilation and eliminate ignition sources.[6]

Experimental Protocols

Gas Chromatography (GC) Analysis for Purity Assessment

This protocol is a generalized method for the analysis of volatile esters like **heptyl butyrate**, based on standard GC procedures for short-chain fatty acids.

Objective: To determine the purity of a **heptyl butyrate** sample.

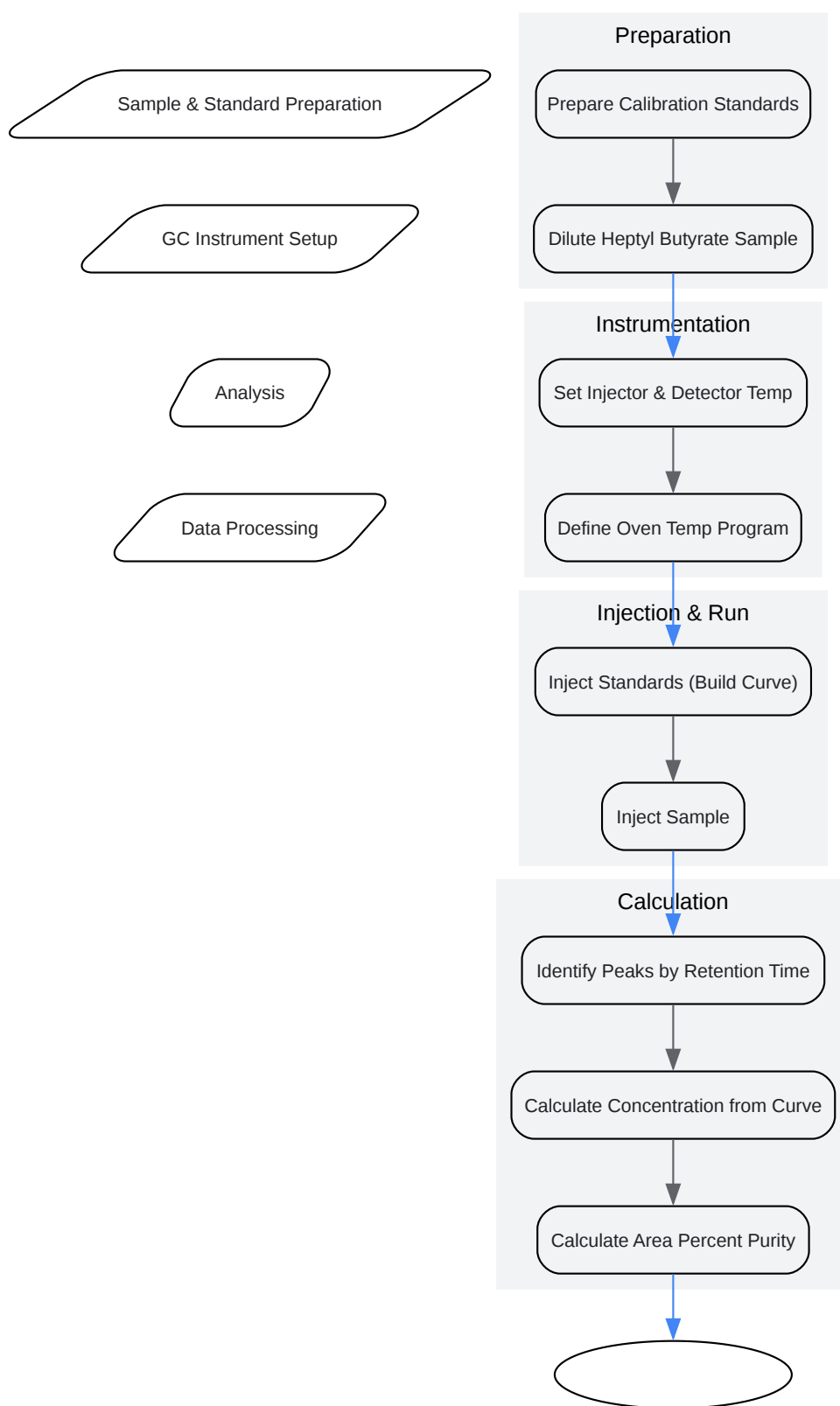
Materials:

- **Heptyl butyrate** sample
- High-purity solvent for dilution (e.g., hexane or ethanol)
- Gas chromatograph with a Flame Ionization Detector (GC-FID)
- Appropriate GC column (e.g., a polar column like DB-Wax or similar)
- Autosampler vials with inserts
- Micropipettes

Methodology:

- Standard and Sample Preparation:
 - Prepare a stock solution of a high-purity **heptyl butyrate** standard in the chosen solvent.
 - Create a series of calibration standards by serial dilution of the stock solution.
 - Prepare the sample for analysis by diluting a known quantity of the **heptyl butyrate** sample in the same solvent to a concentration that falls within the calibration range.
- GC Instrument Setup (Example Conditions):
 - Injector Temperature: 250 °C
 - Detector (FID) Temperature: 260 °C
 - Carrier Gas: Helium or Nitrogen
 - Injection Mode: Split (e.g., 25:1 ratio)
 - Oven Temperature Program:

- Initial temperature: 100 °C, hold for 2 minutes.
- Ramp: Increase to 200 °C at a rate of 10 °C/minute.
- Hold at 200 °C for 5 minutes.
- Note: These conditions are illustrative and should be optimized for the specific instrument and column in use.
- Analysis:
 - Inject the prepared calibration standards into the GC-FID system to generate a calibration curve.
 - Inject the prepared sample solution.
 - Record the chromatograms and peak areas for all injections.
- Data Processing:
 - Identify the **heptyl butyrate** peak in the sample chromatogram by comparing its retention time to that of the standard.
 - Calculate the concentration of **heptyl butyrate** in the sample using the calibration curve.
 - Determine the purity by comparing the peak area of **heptyl butyrate** to the total area of all peaks in the chromatogram (assuming all components have a similar response factor).

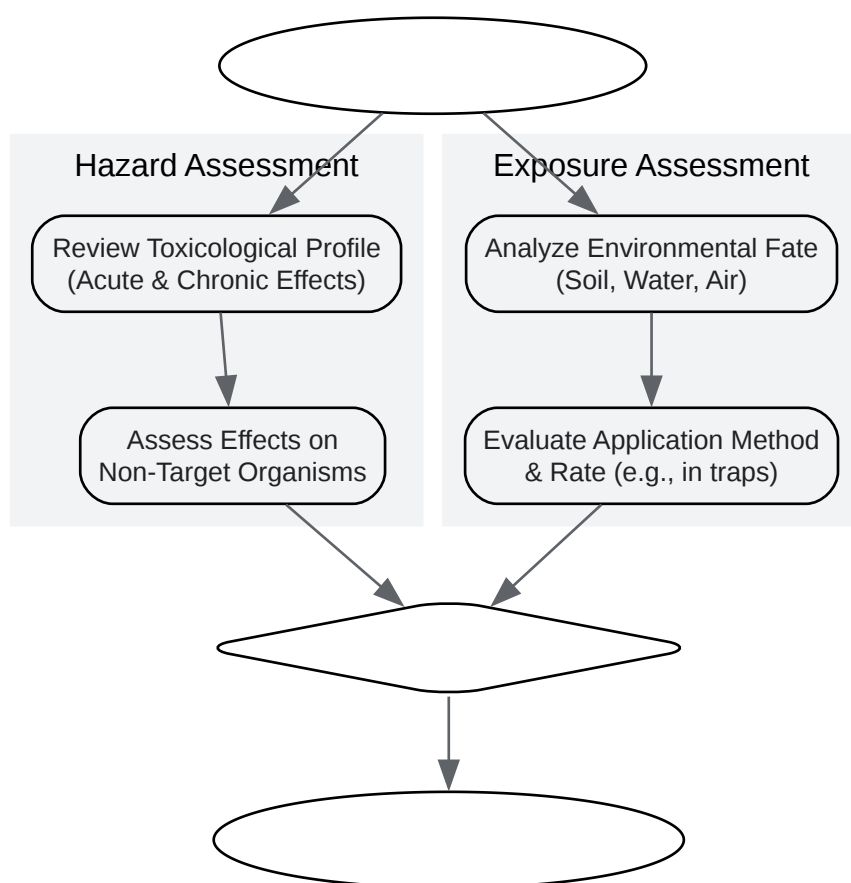


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Caption: Experimental Workflow for GC Purity Analysis.

Environmental Risk Assessment Workflow

The environmental risk of **heptyl butyrate**, particularly in its use as a pest attractant, is assessed through a structured process.^[8] This involves evaluating both potential exposure and hazard.



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Caption: Environmental Risk Assessment Workflow.

Storage and Disposal

Storage:

- Store in a cool, dry, well-ventilated place away from heat, sparks, open flames, and hot surfaces.^{[3][8]}
- Keep containers tightly closed.^[8]

- Store away from strong oxidizing agents.[6]

Disposal:

- Dispose of contents and container in accordance with local, state, and federal regulations.[3]
[8]
- Waste material should be treated as hazardous waste and disposed of at a licensed waste disposal site.[3]

This guide provides a comprehensive overview of the safety and handling of **heptyl butyrate** for a research audience. Always refer to the specific Safety Data Sheet provided by your supplier for the most detailed and up-to-date information.

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References

- 1. downloads.regulations.gov [downloads.regulations.gov]
- 2. chemimpex.com [chemimpex.com]
- 3. digitalcommons.unl.edu [digitalcommons.unl.edu]
- 4. Discovery and Development of Chemical Attractants Used to Trap Pestiferous Social Wasps (Hymenoptera: Vespidae) - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Heptyl butyrate - Wikipedia [en.wikipedia.org]
- 6. Heptyl Butyrate, a new synthetic attractant for yellow jackets [hilo.hawaii.edu]
- 7. downloads.regulations.gov [downloads.regulations.gov]
- 8. Registration Decision RD2025-10, Heptyl Butyrate, Disposable Yellowjacket Trap W, Yellowjacket Trap Cartridge, and Yellowjacket Trap Tube - Canada.ca [canada.ca]
- 9. US20180220648A1 - Chemical Combinations for Attracting Vespidae - Google Patents [patents.google.com]
- 10. synerzine.com [synerzine.com]

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